

The Discovery and Synthesis of Acetyl Cedrene: A Technical Guide

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Compound of Interest

Compound Name: Methyl Cedryl Ketone

Cat. No.: B1614869

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Introduction

Acetyl cedrene, a synthetic fragrance compound prized for its rich, woody, and amber-like aroma, is a cornerstone of modern perfumery. Known commercially under trade names such as Vertofix® and Lixetone®, it is valued for its excellent tenacity and fixative properties in a wide range of scented products. This technical guide provides an in-depth exploration of the discovery, synthesis, chemical properties, and the olfactory signaling pathway associated with acetyl cedrene, intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

History and Discovery

The development of acetyl cedrene is rooted in the chemical modification of cedrene, a naturally occurring sesquiterpene found in the essential oil of cedarwood. While the exact timeline of its initial discovery is not extensively documented in readily available literature, key scientific publications from the early 1970s lay the groundwork for its synthesis and characterization. A notable contribution to the understanding of the acylation of related terpenes is the work of Kitchens, Daeniker, Hochstetler, Kaiser, and Blount, published in the *Journal of Organic Chemistry* in 1972. Their research on the acetylation of thujopsene, a compound often found alongside cedrene in cedarwood oil, provided valuable insights into the reaction mechanisms that are also applicable to the synthesis of acetyl cedrene. Further developments and commercial production were advanced by fragrance companies such as

International Flavors & Fragrances (IFF), who marketed the compound under the name Vertofix®.

Chemical and Physical Properties

Acetyl cedrene is a complex mixture of isomers, with the primary component being 1-((3R,3aR,7R,8aS)-3,6,8,8-Tetramethyl-2,3,4,7,8,8a-hexahydro-1H-3a,7-methanoazulen-5-yl)ethan-1-one. Its chemical and physical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₇ H ₂₆ O	
Molecular Weight	246.39 g/mol	
CAS Number	32388-55-9	
Appearance	Pale yellow to reddish-yellow transparent liquid	
Odor	Woody, amber, with cedar and musky notes	
Boiling Point	Approximately 340.6 °C at 760 mmHg	
Density	Approximately 1.00 g/cm ³	
Refractive Index	Approximately 1.517 at 20°C	
Solubility	Insoluble in water; soluble in ethanol and other organic solvents.	

Synthesis of Acetyl Cedrene

The primary industrial synthesis of acetyl cedrene is achieved through the Friedel-Crafts acylation of α -cedrene. This electrophilic aromatic substitution reaction introduces an acetyl group onto the cedrene backbone.

General Reaction Scheme

The reaction involves the treatment of α -cedrene with an acetylating agent, typically acetic anhydride, in the presence of a Lewis or protic acid catalyst.

Reactants:

- α -Cedrene: The starting sesquiterpene, typically sourced from cedarwood oil.
- Acetic Anhydride: The acetylating agent.
- Catalyst: A Lewis acid (e.g., aluminum chloride, zinc chloride) or a protic acid (e.g., polyphosphoric acid, sulfuric acid).

Experimental Protocol: Friedel-Crafts Acylation of α -Cedrene

The following is a representative experimental protocol for the synthesis of acetyl cedrene, based on typical Friedel-Crafts acylation procedures.

Materials:

- α -Cedrene
- Acetic anhydride
- Polyphosphoric acid
- Toluene (or another suitable solvent)
- Sodium bicarbonate solution (5%)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)

- Heating mantle and magnetic stirrer
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** A three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a dropping funnel is charged with polyphosphoric acid. The apparatus is flushed with an inert gas (e.g., nitrogen or argon).
- **Addition of Reactants:** Toluene is added to the flask, and the mixture is stirred. A solution of α -cedrene and acetic anhydride in toluene is prepared and transferred to the dropping funnel.
- **Reaction:** The α -cedrene and acetic anhydride solution is added dropwise to the stirred polyphosphoric acid suspension. The reaction temperature is maintained at a specific point (e.g., 60-80°C) for several hours to ensure complete reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and slowly quenched by the addition of ice-cold water. The organic layer is separated, and the aqueous layer is extracted with toluene. The combined organic layers are washed successively with water, 5% sodium bicarbonate solution, and brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator. The crude product is then purified by vacuum distillation to yield acetyl cedrene as a pale yellow to reddish-yellow liquid.

Spectroscopic Characterization

The structure of acetyl cedrene is confirmed through various spectroscopic techniques.

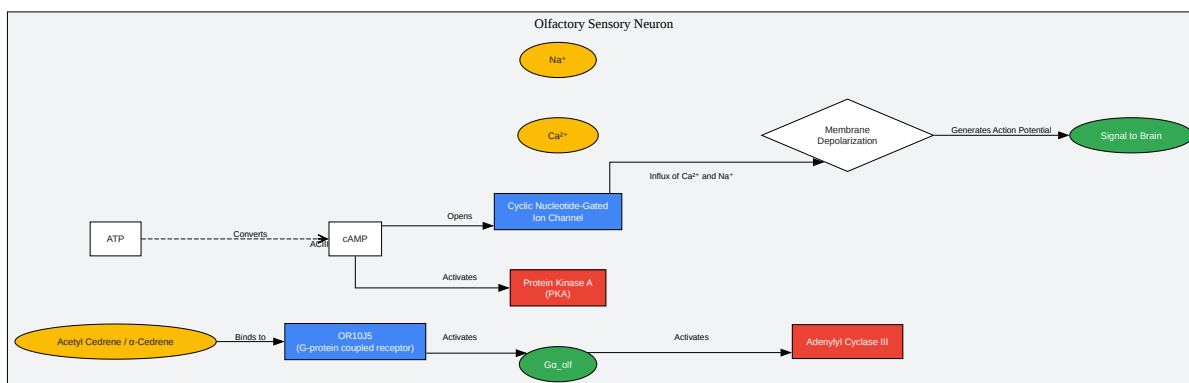
- **^1H NMR Spectroscopy:** The ^1H NMR spectrum of acetyl cedrene is complex due to the presence of numerous aliphatic protons. Key signals would include those for the methyl

groups, the acetyl methyl group (a singlet), and the olefinic proton.

- **^{13}C NMR Spectroscopy:** The ^{13}C NMR spectrum would show 17 distinct signals corresponding to the carbon atoms in the molecule. The carbonyl carbon of the acetyl group would appear significantly downfield.
- **Infrared (IR) Spectroscopy:** The IR spectrum would be characterized by a strong absorption band corresponding to the C=O stretching vibration of the ketone group, typically in the range of $1680\text{--}1700\text{ cm}^{-1}$. Other significant peaks would include those for C-H stretching and bending vibrations.
- **Mass Spectrometry (MS):** The mass spectrum would show a molecular ion peak (M^+) corresponding to the molecular weight of acetyl cedrene ($m/z = 246$). The fragmentation pattern would be complex, reflecting the intricate cyclic structure of the molecule.

Biological Interaction: Olfactory Signaling Pathway

While acetyl cedrene itself has not been the direct subject of extensive research into its specific biological signaling pathways beyond its olfactory properties, studies on its precursor, α -cedrene, have shed light on its interaction with olfactory receptors. It has been demonstrated that α -cedrene is an agonist of the human olfactory receptor OR10J5. The activation of this G-protein coupled receptor (GPCR) initiates a downstream signaling cascade.



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Figure 1. Simplified signaling pathway of an olfactory sensory neuron upon activation by an odorant like acetyl cedrene or its precursor, α-cedrene.

The binding of the odorant to OR10J5 activates the associated G-protein (Gα_{olf}), which in turn stimulates adenylyl cyclase III to produce cyclic AMP (cAMP) from ATP. The increase in intracellular cAMP opens cyclic nucleotide-gated ion channels, leading to an influx of calcium and sodium ions. This influx causes depolarization of the neuron's membrane, generating an action potential that is transmitted to the olfactory bulb in the brain, resulting in the perception of smell.

Applications and Significance

Acetyl cedrene's primary application is as a fragrance ingredient in a vast array of consumer products, including fine fragrances, cosmetics, soaps, detergents, and other household items. Its woody and ambery character provides a warm and long-lasting base note in perfume compositions. Its stability and substantivity make it a valuable component for ensuring the longevity of a fragrance on the skin or in a product.

Conclusion

Acetyl cedrene is a significant synthetic molecule in the fragrance industry, valued for its desirable olfactory properties and performance as a fixative. Its synthesis via the Friedel-Crafts acylation of naturally derived cedrene is a classic example of the chemical modification of natural products to create novel and valuable compounds. The elucidation of its interaction with specific olfactory receptors provides a deeper understanding of the molecular basis of scent perception and opens avenues for further research into the structure-activity relationships of fragrance molecules. This guide has provided a comprehensive overview of the key technical aspects of acetyl cedrene, from its historical context to its biological interactions, serving as a valuable resource for professionals in the chemical and life sciences.

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